

safe handling and storage procedures for 2,5-Dichlorophenyl isocyanate

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Compound of Interest

Compound Name: *2,5-Dichlorophenyl isocyanate*

Cat. No.: *B1294311*

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Application Notes and Protocols for 2,5-Dichlorophenyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

Introduction:

2,5-Dichlorophenyl isocyanate is a reactive chemical intermediate widely utilized in the synthesis of a variety of compounds in pharmaceutical and chemical research. Due to its hazardous nature, strict adherence to safety protocols during its handling and storage is paramount to ensure the safety of laboratory personnel and the integrity of the research. These application notes provide detailed procedures for the safe management of **2,5-Dichlorophenyl isocyanate** in a laboratory setting.

Hazard Identification and Safety Precautions

2,5-Dichlorophenyl isocyanate is classified as a toxic and corrosive substance. It is crucial to be fully aware of its potential hazards before handling.

1.1. Summary of Hazards:

- Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.[1][2][3]
- Irritation: Causes severe skin and eye irritation.[1][2][3]

- Respiratory Sensitization: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1][3]
- Respiratory Irritation: May cause respiratory irritation.[1][2][3]
- Moisture Sensitivity: Reacts with water and other sources of active hydrogen.[1][4]

1.2. Personal Protective Equipment (PPE): A comprehensive PPE strategy is mandatory for all personnel handling **2,5-Dichlorophenyl isocyanate**.

- Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile, with sufficient thickness for the duration of the task), a lab coat, and consider an apron for additional protection.[1][4]
- Respiratory Protection: All handling of **2,5-Dichlorophenyl isocyanate** must be conducted in a certified chemical fume hood.[1][5] If there is a risk of exceeding exposure limits, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[4][6]
- General Hygiene: Do not eat, drink, or smoke in areas where **2,5-Dichlorophenyl isocyanate** is handled.[1] Wash hands thoroughly after handling.[1]

Quantitative Data

The following table summarizes key quantitative data for **2,5-Dichlorophenyl isocyanate**.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₃ Cl ₂ NO	[2]
Molecular Weight	188.01 g/mol	[2][7]
Appearance	Clear to cloudy colorless to yellow or white to yellow Liquid or Low Melting Solid	[7]
Melting Point	28-30°C	[7]
Boiling Point	120-122°C at 20 mmHg	[7]
Flash Point	>110°C	[7]
Storage Temperature	2-8°C or 0-10°C	[1][7][8]
Hazard Class	6.1	[7]
Packing Group	II	[7]

Experimental Protocols

Protocol 1: General Handling of 2,5-Dichlorophenyl Isocyanate

Objective: To provide a step-by-step procedure for the safe handling of **2,5-Dichlorophenyl isocyanate** in a laboratory setting.

Materials:

- **2,5-Dichlorophenyl isocyanate**
- Appropriate solvents (anhydrous)
- Glassware (oven-dried)
- Syringes and needles (dry)
- Inert gas supply (e.g., Argon or Nitrogen)

- Chemical fume hood
- Personal Protective Equipment (as specified in section 1.2)
- Decontamination solution (e.g., 5% sodium carbonate solution)

Procedure:

- Preparation:
 - Ensure the chemical fume hood is functioning correctly.
 - Don all required personal protective equipment.
 - Ensure all glassware is oven-dried and cooled under an inert atmosphere.
 - Have a deactivating solution readily available in case of spills.
- Dispensing:
 - Work exclusively within the certified chemical fume hood.[\[1\]](#)
 - The container of **2,5-Dichlorophenyl isocyanate** should be allowed to reach room temperature before opening to prevent moisture condensation.
 - As the compound is moisture-sensitive, handle it under an inert atmosphere (e.g., Argon).
[\[1\]](#)
 - Use clean, dry syringes and needles to transfer the liquid.
 - If the compound is a solid at room temperature, it may be gently warmed to its melting point for easier transfer as a liquid.
- Reaction Setup:
 - Add **2,5-Dichlorophenyl isocyanate** to the reaction vessel containing an anhydrous solvent under an inert atmosphere.
 - Ensure the reaction is well-stirred and maintained at the desired temperature.

- Post-Handling:
 - Securely seal the container of **2,5-Dichlorophenyl isocyanate** immediately after use.[[1](#)]
 - Decontaminate any used syringes, needles, and glassware by rinsing with the prepared decontamination solution before cleaning.
 - Wipe down the work area in the fume hood.
 - Properly dispose of all contaminated waste in a designated hazardous waste container.[[1](#)]
 - Remove and launder contaminated clothing separately.[[1](#)]
 - Wash hands thoroughly with soap and water.[[1](#)]

Protocol 2: Storage of 2,5-Dichlorophenyl Isocyanate

Objective: To outline the correct procedures for the safe and stable storage of **2,5-Dichlorophenyl isocyanate**.

Procedure:

- Container:
 - Store in the original, tightly sealed container.[[1](#)]
 - Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.
- Storage Environment:
 - Store in a cool, dry, and well-ventilated area.[[1](#)]
 - The recommended storage temperature is between 2-8°C.[[1](#)][[8](#)]
 - Store under an inert gas, such as Argon, to prevent reaction with moisture.[[1](#)]
 - Store in a locked cabinet or area to restrict access to authorized personnel only.[[1](#)]

- Incompatible Materials:
 - Store away from incompatible materials such as acids, water, strong oxidizing agents, strong bases, alcohols, and amines.[4]
 - Do not store near foodstuff containers.[1]

Protocol 3: Emergency Procedures

Objective: To provide clear instructions for responding to emergencies involving **2,5-Dichlorophenyl isocyanate**.

1. Spills:

- Minor Spills (in a fume hood):
 - Wear appropriate PPE.[1]
 - Absorb the spill with an inert, dry material (e.g., vermiculite, sand).
 - Collect the absorbed material into a designated hazardous waste container.[1]
 - Decontaminate the spill area with a suitable solution.
- Major Spills:
 - Evacuate the immediate area.
 - Alert laboratory personnel and the safety officer.
 - Prevent the spill from entering drains.[4]
 - Ensure the area is well-ventilated.
 - Follow institutional emergency response procedures.

2. First Aid:

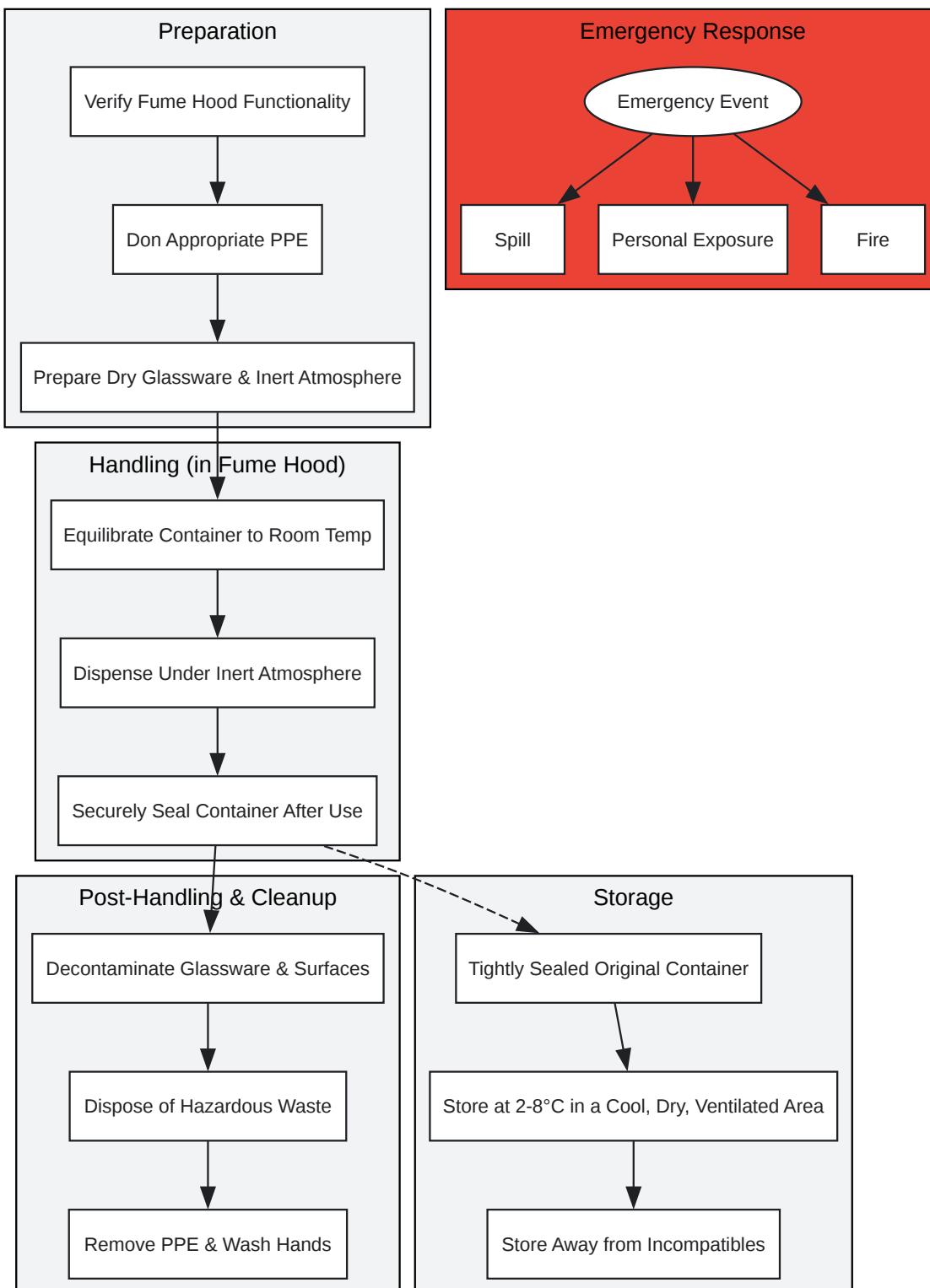
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, holding the eyelids open.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove contaminated clothing.[\[1\]](#) Wash the affected area with soap and plenty of water.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the affected person to fresh air.[\[1\]](#) If not breathing, give artificial respiration.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[9\]](#)

3. Fire:

- The compound is not considered a significant fire risk, but containers may burn.[\[1\]](#)
- Use a fire extinguisher suitable for the surrounding fire (e.g., dry chemical, carbon dioxide, or foam).[\[9\]](#)
- Firefighters should wear self-contained breathing apparatus and full protective gear.[\[9\]](#)

Diagrams

Workflow for Safe Handling and Storage of 2,5-Dichlorophenyl Isocyanate

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling and Storage of **2,5-Dichlorophenyl Isocyanate**.

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